

# Application Notes and Protocols: Chlorazol Black E in Histological Staining

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Direct Black 38 free acid

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## Introduction

Chlorazol Black E is a versatile, polyazo dye with a strong affinity for chitin and cellulose, making it an invaluable tool in various histological and mycological applications.<sup>[1]</sup> Its ability to selectively stain fungal structures and plant cell walls provides high-contrast visualization for microscopic analysis.<sup>[1][2]</sup> These application notes provide detailed protocols for the use of Chlorazol Black E in plant and fungal histology, along with comparative data on its performance.

## Key Applications

- Mycorrhizal Fungi Visualization:** Chlorazol Black E is extensively used to stain arbuscular mycorrhizal (AM) and ectomycorrhizal (ECM) fungi within plant roots.<sup>[3][4]</sup> The dye effectively stains hyphae, vesicles, and arbuscules, allowing for the assessment of mycorrhizal colonization.
- General Plant Histology:** It is employed to differentiate cellulose from lignin in plant tissues and provides sharp delineation of primary cell walls, making it particularly effective for meristematic tissues.<sup>[1][4][5][6]</sup>
- Medical Mycology:** The dye serves as a rapid and effective stain for the detection of fungal elements in clinical specimens such as skin scrapings, nails, and corneal scrapes.<sup>[7][8][9]</sup>

- Chromosome Staining: Chlorazol Black E has been utilized as a stain for root-tip chromosomes.[\[1\]](#)[\[10\]](#)
- Connective Tissue Staining: In animal histology, it can be used as a simple connective tissue stain, with elastic fibers staining an intense black.[\[11\]](#)

## Quantitative Data Summary

The following tables summarize the quantitative data found regarding the performance of Chlorazol Black E in diagnostic applications.

Table 1: Diagnostic Accuracy for Fungal Keratitis

Stain	Sensitivity	Specificity	Agreement with Culture
Chlorazol Black E	82%	98%	89.6%
Lactophenol Cotton Blue	85%	90% - 91%	88%
Gram Stain	85%	90% - 91%	88%

Data sourced from a prospective study on 163 patients with ulcerative keratitis.[\[9\]](#)

## Experimental Protocols

### Protocol 1: Staining of Mycorrhizal Fungi in Plant Roots

This protocol is adapted from established methods for clearing and staining plant roots to visualize mycorrhizal fungi.[\[3\]](#)[\[12\]](#)

Materials:

- Root samples (preserved in ~60% ethanol or fresh)
- 10% (w/v) Potassium Hydroxide (KOH)

- 2% (v/v) Hydrochloric Acid (HCl)
- Chlorazol Black E staining solution (0.03% w/v in lactoglycerol [1:1:1 lactic acid:glycerol:water])[3]
- Lactoglycerol or 50% glycerol for destaining and storage
- Plastic cassettes for tissue processing[12]
- Water bath or autoclave
- Microscope slides and coverslips

#### Procedure:

- Washing: Thoroughly wash root samples to remove soil and debris. For preserved roots, rinse with water.
- Clearing: Place the roots in plastic cassettes and immerse them in 10% KOH. Heat in a water bath at 90°C for several hours or autoclave at 121°C for 15 minutes.[3] The goal is to make the roots transparent. Note: Clearing time may vary depending on the root type and age.
- Rinsing: Carefully rinse the cleared roots with several changes of water to remove all traces of KOH.
- Acidification: Immerse the cassettes in 2% HCl for 15-20 minutes to acidify the roots, which aids in staining.[12]
- Rinsing: Rinse the roots with water to remove the HCl.
- Staining: Immerse the acidified roots in the 0.03% Chlorazol Black E staining solution. Heat at 90°C for several hours or autoclave at 121°C for 15 minutes. Alternatively, roots can be left in the stain at room temperature for one or more days.[3]
- Destaining and Storage: Remove the roots from the staining solution and destain in lactoglycerol or 50% glycerol.[3] Storing the roots in the destaining solution for a week or

longer in the refrigerator can improve contrast by allowing excess stain to leach from the root cells.[\[12\]](#)

- Microscopic Examination: Mount the stained roots on a microscope slide in a drop of lactoglycerol or glycerol and observe under a compound microscope. Fungal structures should appear black or dark blue.

## Protocol 2: Staining of Fungal Elements in Clinical Specimens (KOH with Chlorazol Black E)

This protocol is a modification of the standard KOH wet mount for enhanced visualization of fungi in clinical samples.[\[7\]](#)

Materials:

- Skin scrapings, hair, or nail clippings
- KOH with Chlorazol Black E reagent:
  - Potassium Hydroxide: 10 g
  - Glycerol: 10 mL
  - Chlorazol Black E (0.1% aqueous solution): 10 mL
  - Distilled Water: 80 mL
  - Dissolve the KOH in water, then add the glycerol and Chlorazol Black E solution.[\[7\]](#)
- Microscope slides and coverslips

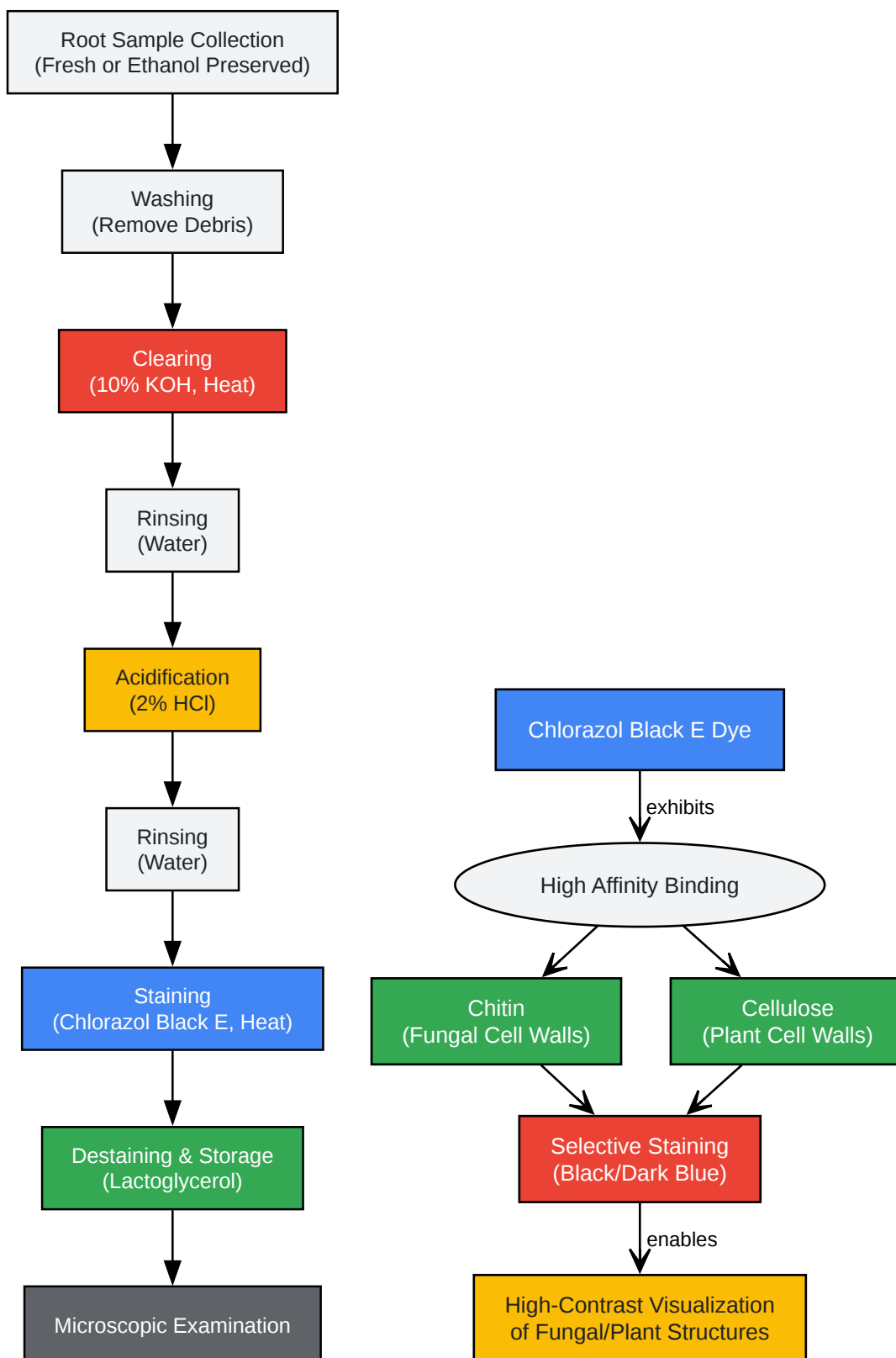
Procedure:

- Specimen Preparation: Place a small portion of the clinical specimen (e.g., skin scraping) on a clean microscope slide.
- Staining: Add a drop of the KOH with Chlorazol Black E reagent to the specimen.

- Mounting: Cover with a coverslip and gently press to squash the preparation, then blot away any excess fluid.
- Incubation: Allow the slide to sit for a few minutes to allow for clearing of cellular debris and staining of fungal elements.<sup>[8]</sup> Gentle heating can accelerate this process.
- Microscopic Examination: Examine under a microscope for fungal hyphae and yeast cells, which will stain a blue-black color.<sup>[8]</sup> Note: It is recommended to re-examine negative specimens the following day to avoid false negatives due to delayed clearing and staining.<sup>[7]</sup>

## Visualizations

### Experimental Workflow for Mycorrhizal Fungi Staining



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## References

- 1. dawnscientific.com [dawnscientific.com]
- 2. chemimpex.com [chemimpex.com]
- 3. mycorrhizas.info [mycorrhizas.info]
- 4. tandfonline.com [tandfonline.com]
- 5. tandfonline.com [tandfonline.com]
- 6. researchgate.net [researchgate.net]
- 7. KOH with Chlorazol Black | Mycology | University of Adelaide [mycology.adelaide.edu.au]
- 8. jmatonline.com [jmatonline.com]
- 9. Use of chlorazol black E mounts of corneal scrapes for diagnosis of filamentous fungal keratitis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. tandfonline.com [tandfonline.com]
- 12. Staining of Mycorrhizal Roots | INVAM [invam.ku.edu]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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